

safety and handling precautions for 2,4-Dichlorobenzoyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichlorobenzoyl chloride

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An In-depth Technical Guide to the Safe Handling of **2,4-Dichlorobenzoyl Chloride**

Introduction

2,4-Dichlorobenzoyl chloride (CAS No. 89-75-8) is a chemical intermediate widely used in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} It is a colorless to pale yellow liquid or low-melting solid with a pungent odor.^{[1][3]} Its molecular formula is C₇H₃Cl₃O, and it possesses strong acylating capabilities, making it a valuable reagent in organic chemistry.^{[2][4]} However, its high reactivity also presents significant safety hazards. This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals to mitigate the risks associated with its use. The chemical is corrosive, reacts violently with water, and can cause severe burns and respiratory irritation.^{[3][5][6]} Adherence to strict safety protocols is therefore essential.

Hazard Identification and Classification

2,4-Dichlorobenzoyl chloride is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[3] It is crucial to understand these hazards before handling the material.

Signal Word: Danger^{[3][5]}

Primary Hazards:

- Corrosive to Metals: May be corrosive to metals.[5]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[3][5][7]
- Serious Eye Damage: Causes serious eye damage.[5]
- Respiratory Irritation: Inhalation may cause corrosive injuries to the upper respiratory tract and respiratory irritation.[6][8][9]
- Water Reactive: Reacts violently with water, liberating toxic hydrogen chloride gas.[3][9]

Table 1: GHS Hazard Classification for **2,4-Dichlorobenzoyl chloride**

Pictogram	GHS Hazard Class	Hazard Statement
	Corrosive to Metals, Category 1B/1C Skin Corrosion/Irritation, Category 1	H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage. H290: May be corrosive to metals.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,4-Dichlorobenzoyl chloride** is fundamental for its safe handling and storage.

Table 2: Physical and Chemical Properties of **2,4-Dichlorobenzoyl chloride**

Property	Value	Source(s)
Molecular Formula	<chem>C7H3Cl3O</chem>	[1] [4]
Molecular Weight	209.46 g/mol	[4]
Appearance	Clear colorless to slightly colored liquid or low melting solid. [1] [3]	[1] [3]
Odor	Pungent	[1]
Melting Point	16-21 °C (61-70 °F)	[3]
Boiling Point	150 °C (302 °F) at 34 mmHg	[3]
Density	1.494 g/mL at 25 °C	[10]
Flash Point	137 °C (278.6 °F) - closed cup	[3]
Solubility	Reacts violently with water. [3] Soluble in organic solvents like toluene and acetone. [1] [11]	[1] [3] [11]

| Stability | Moisture sensitive.[\[3\]](#) Stable under recommended storage conditions.[\[7\]](#) | [\[3\]](#)[\[7\]](#) |

Exposure Controls and Personal Protective Equipment (PPE)

To prevent exposure, a combination of engineering controls and appropriate personal protective equipment must be utilized.

Engineering Controls

- Ventilation: Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[7\]](#)[\[12\]](#)
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[12\]](#)

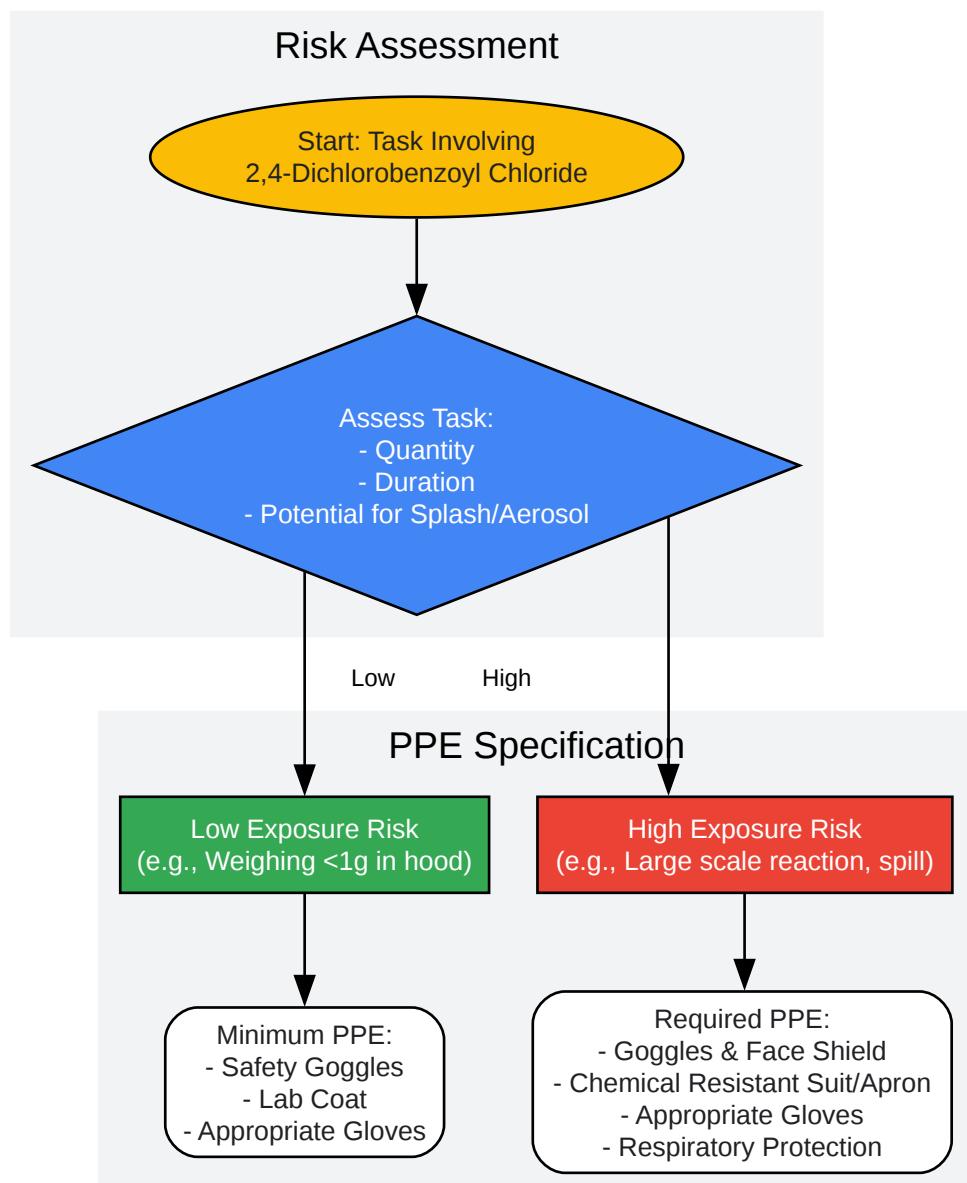
Personal Protective Equipment (PPE)

The selection of PPE depends on the specific task and the potential for exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	Tightly fitting safety goggles AND a face shield (8-inch minimum).[7]	Protects against splashes and vapors that cause severe eye damage.[3][7] Must be approved under standards like NIOSH (US) or EN 166 (EU).[7]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Viton®).	Prevents skin contact which causes severe burns. [3] [7] Gloves must be inspected before use and disposed of properly after contamination. [7] [13]
Body Protection	A complete suit protecting against chemicals (chemical-resistant apron or full body suit).	Protects against skin contact and splashes. The type of protective equipment must be selected according to the concentration and amount of the substance at the specific workplace. [7]

| Respiratory Protection | Use a full-face respirator with appropriate cartridges (e.g., type ABEK for organic gases/vapors, acid gases) or a self-contained breathing apparatus (SCBA) for emergencies or high-concentration exposures. | Required to prevent inhalation of corrosive and irritating vapors.[\[3\]](#)[\[7\]](#) Respirators must be approved under standards like NIOSH (US) or CEN (EU).[\[7\]](#) |

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Caption: PPE selection workflow for handling **2,4-Dichlorobenzoyl chloride**.

Safe Handling and Storage Protocols

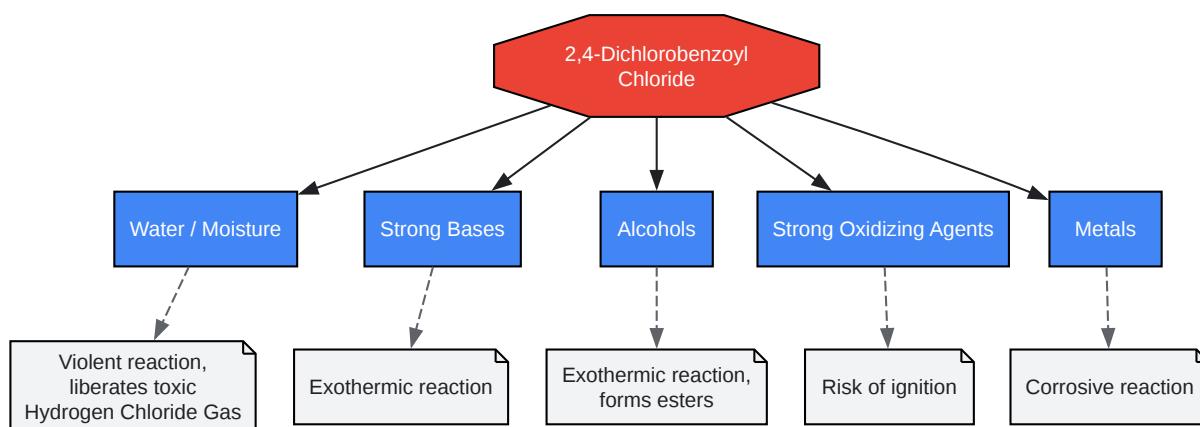
Handling Protocol

- Preparation: Before starting work, ensure all necessary PPE is available and in good condition. Confirm the location and functionality of the nearest fume hood, eyewash station, and safety shower.

- Area Isolation: Handle the chemical in a designated area, such as a chemical fume hood, to control vapor release.[12]
- Dispensing: Open containers carefully in a well-ventilated area, as they may be under pressure.[5] Avoid inhalation of vapor or mist.[7]
- Reaction Setup: When setting up reactions, use equipment made of compatible materials. Ensure the apparatus is dry to prevent violent reactions with moisture.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[3][7] Decontaminate all equipment and the work area. Remove contaminated clothing immediately and wash before reuse.[3]

Storage Conditions

- Location: Store in a cool, dry, and well-ventilated place.[7]
- Container: Keep containers tightly closed to prevent moisture contact and leakage.[7] Containers that have been opened must be carefully resealed and kept upright.[7]
- Security: Store in a locked cabinet or a designated corrosives area.[3][14]
- Incompatibilities: Store away from incompatible materials.



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Caption: Chemical incompatibilities of **2,4-Dichlorobenzoyl chloride**.

Emergency Procedures

Immediate and appropriate action is critical in an emergency. Always show the Safety Data Sheet (SDS) to responding medical personnel.[7]

First Aid Measures

Table 4: First Aid Protocols for Exposure

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult or absent, give artificial respiration. Seek immediate medical attention.[3][7]
Skin Contact	Immediately remove all contaminated clothing. [3] Rinse the skin with large amounts of water for at least 15 minutes, using a safety shower if available.[3][15] Seek immediate medical attention.[3]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [3] Remove contact lenses if present and easy to do.[3] Continue rinsing. Call a POISON CENTER or doctor immediately.[3][5]

| Ingestion | Rinse mouth with water.[7] Do NOT induce vomiting.[3][7] Never give anything by mouth to an unconscious person.[7] Seek immediate medical attention.[3] |

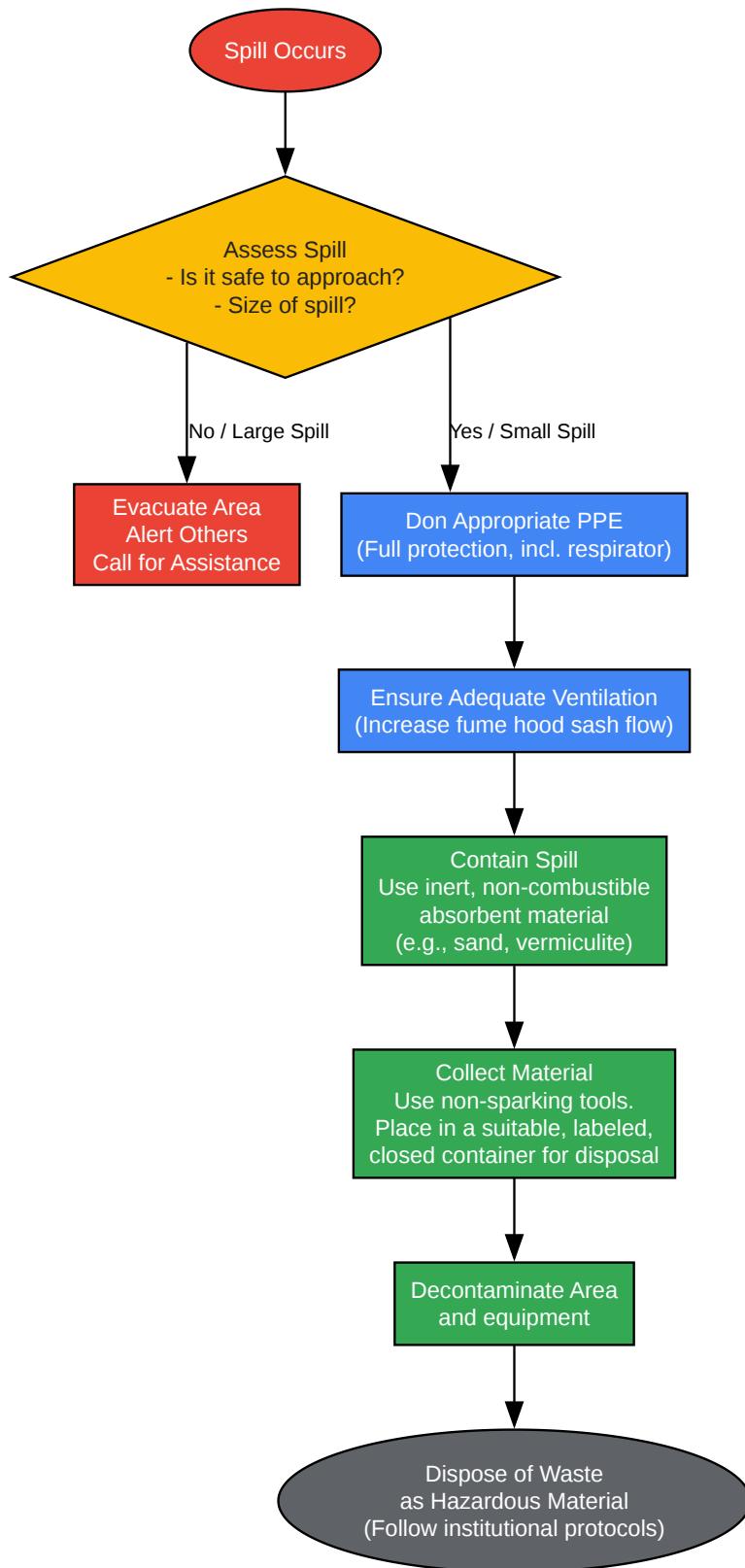
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]

- Special Hazards: Combustion produces toxic and corrosive gases, including carbon oxides, phosgene, and hydrogen chloride gas.[3][7]
- Protective Actions: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][7] Evacuate the area and fight the fire from a distance if possible.

Accidental Release Measures (Spills)

A spill of **2,4-Dichlorobenzoyl chloride** requires a prompt and careful response.

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Caption: Decision workflow for responding to a chemical spill.

Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.[7]
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate PPE, including respiratory protection, before approaching the spill.[7]
- Contain: Do not let the product enter drains.[7] Soak up the spill with an inert, dry, non-combustible absorbent material like sand or vermiculite.[7][15]
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealable, and properly labeled container for hazardous waste disposal.[3][7]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste through a licensed disposal company, following all local and national regulations.[3]

Stability and Reactivity

Table 5: Chemical Reactivity and Incompatibilities

Condition/Material	Hazard
Stability	Stable under normal, dry storage conditions. [7] It is sensitive to moisture. [3]
Water / Moisture	Reacts violently, producing toxic and corrosive hydrogen chloride gas. [3] [9]
Strong Bases	Incompatible; can cause a strong exothermic reaction. [3]
Alcohols	Incompatible; can cause an exothermic reaction. [3]
Strong Oxidizing Agents	Incompatible; may result in ignition. [15]
Conditions to Avoid	Exposure to moist air or water. [3]

| Hazardous Decomposition Products | Thermal decomposition can release carbon monoxide (CO), carbon dioxide (CO₂), phosgene, and hydrogen chloride gas.[\[3\]](#)[\[7\]](#) |

Toxicological Information

- Routes of Exposure: Inhalation, ingestion, skin contact, eye contact.
- Acute Effects: The substance is corrosive and causes severe burns upon contact with skin, eyes, and mucous membranes.[\[3\]](#) Inhalation can lead to corrosive injuries to the respiratory system.[\[6\]](#) It is also a lachrymator, meaning it irritates the eyes and causes tearing.[\[7\]](#)[\[9\]](#)
- Chronic Effects: No components of this product are listed as probable, possible, or confirmed human carcinogens by IARC.[\[7\]](#) Long-term toxicological properties have not been fully investigated.[\[3\]](#)

Disposal Considerations

All waste materials, including contaminated absorbents and PPE, must be treated as hazardous waste.

- Procedure: Offer surplus and non-recyclable solutions to a licensed disposal company.[\[7\]](#)

- Container: Dispose of the material in its original container or a suitable, approved, and labeled waste container.[3]
- Regulations: Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

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- To cite this document: BenchChem. [safety and handling precautions for 2,4-Dichlorobenzoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b031103#safety-and-handling-precautions-for-2-4-dichlorobenzoyl-chloride>]

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